

Application Notes and Protocols for OD1 in Patch Clamp Electrophysiology

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Compound of Interest

Compound Name: OD1

Cat. No.: B1573939

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Introduction

OD1, a potent peptide toxin isolated from the venom of the scorpion *Odonthobuthus doriae*, has emerged as a critical pharmacological tool for studying voltage-gated sodium (NaV) channels. Its high affinity and specific modulation of particular NaV subtypes, most notably NaV1.7, make it an invaluable molecular probe in pain research and drug discovery. These application notes provide a comprehensive overview and detailed protocols for the utilization of **OD1** in patch clamp electrophysiology experiments to characterize its effects on NaV channels.

OD1 is a potent activator of several NaV channel subtypes, with a particularly high affinity for rNaV1.7, hNaV1.4, and rNaV1.6.^[1] Its primary mechanism of action involves the potent inhibition of fast inactivation, which leads to an increase in peak sodium currents and the induction of a significant persistent sodium current.^{[1][2]} This modulation of channel gating effectively lowers the threshold for action potential generation and increases neuronal excitability. Given the critical role of NaV1.7 in nociceptive pathways, **OD1**'s ability to selectively activate this channel has made it instrumental in studies investigating the mechanisms of pain transmission.

Data Presentation

The following table summarizes the quantitative data regarding the potency of **OD1** on various voltage-gated sodium channel subtypes as determined by patch clamp electrophysiology.

Channel Subtype	Species	EC50 (nM)	Key Effects	Reference
NaV1.7	Rat	7	Potent inhibition of fast inactivation, induction of persistent current	[1]
NaV1.4	Human	10	Inhibition of fast inactivation	[1]
NaV1.6	Rat	47	Inhibition of fast inactivation	[1]
NaV1.2	Mammalian	>3000	Minimal activation	[1]
NaV1.3	Mammalian	>3000	Minimal activation	[1]
NaV1.5	Mammalian	>3000	Minimal activation	[1]

Signaling Pathway and Experimental Workflow

OD1 Modulation of NaV1.7 Signaling in Nociceptive Neurons

The following diagram illustrates the signaling pathway initiated by the binding of **OD1** to the NaV1.7 channel in a dorsal root ganglion (DRG) neuron, leading to the transmission of a pain signal. **OD1** binding inhibits the fast inactivation of NaV1.7, causing a persistent influx of Na⁺ ions. This leads to membrane depolarization, action potential generation, and propagation to the presynaptic terminal in the dorsal horn of the spinal cord. The sustained depolarization at the presynaptic terminal facilitates the influx of Ca²⁺ through voltage-gated calcium channels, triggering the release of neurotransmitters such as Substance P and glutamate. These neurotransmitters then bind to their respective receptors on second-order neurons, propagating the pain signal to higher brain centers.

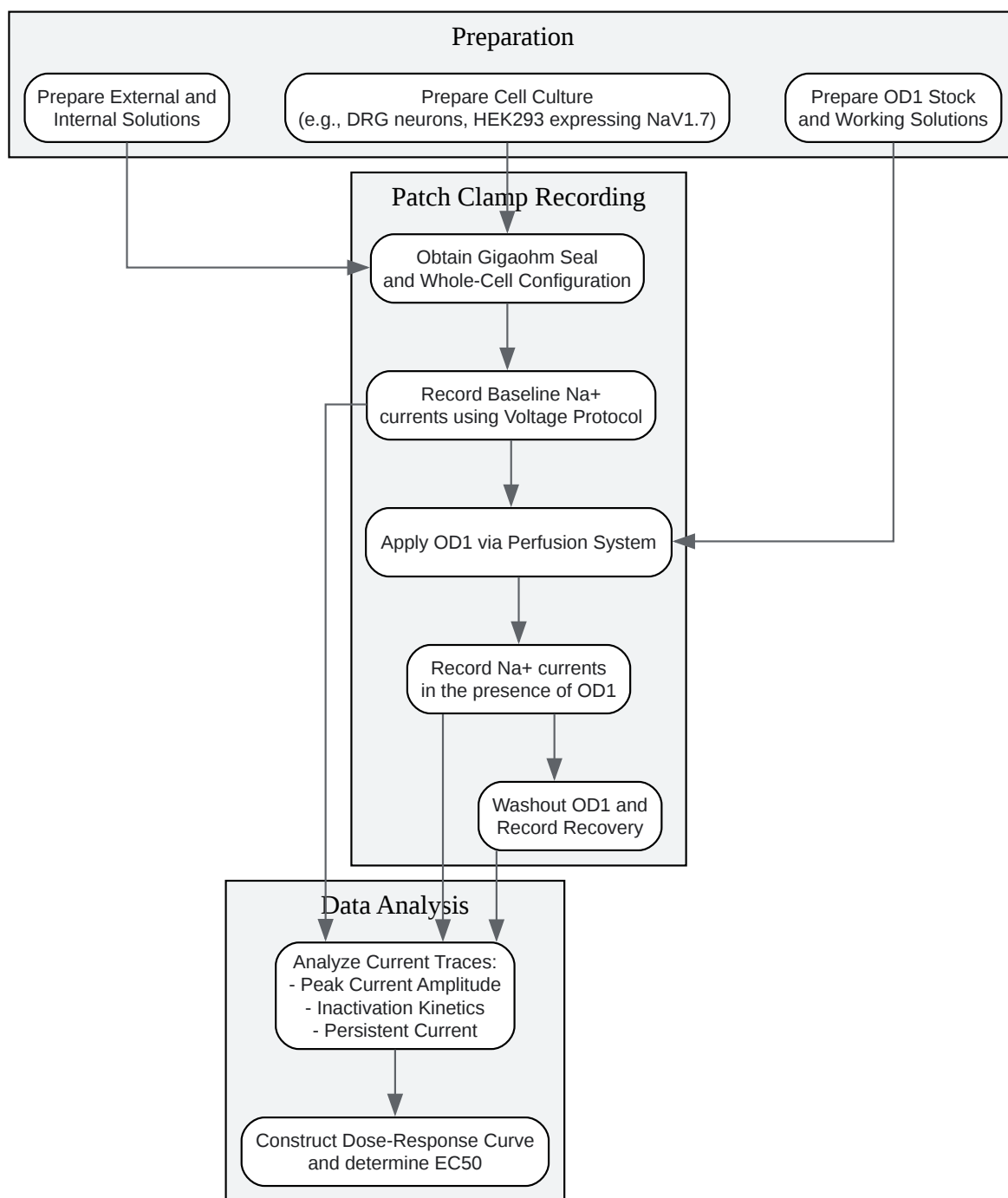


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Caption: **OD1** binding to NaV1.7 in DRG neurons leads to neurotransmitter release in the spinal cord.

Experimental Workflow for OD1 Application in Patch Clamp

The following flowchart outlines the key steps for applying **OD1** in a whole-cell patch clamp experiment to record its effects on voltage-gated sodium channels.



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References

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- 2. Potent modulation of the voltage-gated sodium channel Nav1.7 by OD1, a toxin from the scorpion *Odonthobuthus doriae* - PubMed [pubmed.ncbi.nlm.nih.gov]
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